intermolecular hydrogen bonding in aniline phenol complexes

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Compound of Interest

Compound Name: *Aniline phenol*

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An in-depth technical guide on the core intermolecular hydrogen bonding in aniline-phenol complexes, designed for researchers, scientists, and drug development professionals.

Introduction

The non-covalent interaction between phenol and aniline serves as a fundamental model for understanding hydrogen bonding in more complex biological and chemical systems. Phenol, with its acidic hydroxyl (-OH) group, and aniline, with its basic amino ($-NH_2$) group, can engage in significant hydrogen bond interactions.[1] These interactions are crucial in various fields, including crystal engineering, drug design, and material science, as they dictate molecular recognition, self-assembly, and the physicochemical properties of materials.[2][3] This guide provides a detailed technical overview of the intermolecular hydrogen bonding in aniline-phenol complexes, focusing on quantitative data, experimental methodologies for their characterization, and the resulting supramolecular architectures.

The Nature of the Aniline-Phenol Hydrogen Bond

The primary interaction in the aniline-phenol complex is the hydrogen bond, a strong type of dipole-dipole interaction. In this system, two principal types of hydrogen bonds can form:

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- O-H···N Bond: The hydroxyl group of phenol acts as a hydrogen bond donor, and the lone pair of electrons on the nitrogen atom of aniline acts as the acceptor. This is generally considered the strongest hydrogen bond possible in this pairing.[3]
- N-H···O Bond: The amino group of aniline acts as a hydrogen bond donor, and the lone pair of electrons on the oxygen atom of phenol serves as the acceptor.

Studies show that in systems with an equal stoichiometry of hydroxyl and amino groups, there tends to be an equal number of O-H···N and N-H···O hydrogen bonds, leading to stable, often cyclic, structures.[3] The formation of these strong intermolecular hydrogen bonds between phenol and aniline molecules results in a negative deviation from Raoult's law, indicating that the interactions within the mixture are stronger than in the pure components.[1]

Quantitative Analysis of Aniline-Phenol Interactions

The strength and geometry of hydrogen bonds in aniline-phenol complexes have been quantified through various computational and experimental methods.

Hydrogen Bond Energies

Density Functional Theory (DFT) calculations are pivotal in determining the binding energies of these complexes. The energy is highly dependent on the chemical environment, particularly the charge state of the interacting species.[2][4]

Complex Type	Interacting Models	Typical H-Bond Energy (kcal/mol)	Reference
Neutral	Phenol/Aniline with Methanol, Formaldehyde	~2.5	[2]
Charged	Phenol/Aniline with Protonated Methylamine, Acetate Anion	~20.0	[2]
Substituted (Charged)	para-NO_2 substituted systems	Energy change can be up to 14.3	[2][4]

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Table 1: Calculated Hydrogen Bond Energies for Aniline-Phenol and Model Systems.

The data indicates that while hydrogen bond energies in neutral complexes are modest, they increase dramatically in charged systems, a critical consideration in biological and pharmaceutical contexts where molecules are often ionized.[2] Furthermore, substitutions on the aromatic rings can drastically alter these binding energies, providing a strategy for fine-tuning ligand-protein interactions in drug design.[2][4]

Spectroscopic Data

Spectroscopic techniques provide direct evidence of hydrogen bonding through shifts in characteristic vibrational frequencies and nuclear magnetic resonance signals.

Technique	Observation	Interpretation	Reference
FTIR Spectroscopy	Broadening and red-shift of the O-H stretching band (~3550-3230 cm^{-1})	Weakening of the O-H covalent bond due to its participation in H-bonding.	[5][6]
Shift in the N-H stretching bands (~3440-3360 cm^{-1})	Involvement of the N-H group in hydrogen bonding.		[5][7]
^{1}H and ^{15}N NMR	Characteristic downfield shifts of -OH and $-NH_2$ protons	Deshielding of the protons involved in the hydrogen bond, indicating a robust aggregate structure.	[3][8]

Table 2: Summary of Spectroscopic Evidence for Hydrogen Bonding in Aniline-Phenol Complexes.

Nuclear Overhauser effect (NOE) studies in NMR further confirm the spatial proximity of aniline and phenol molecules within the aggregates.[3]

Supramolecular Structures and Visualization

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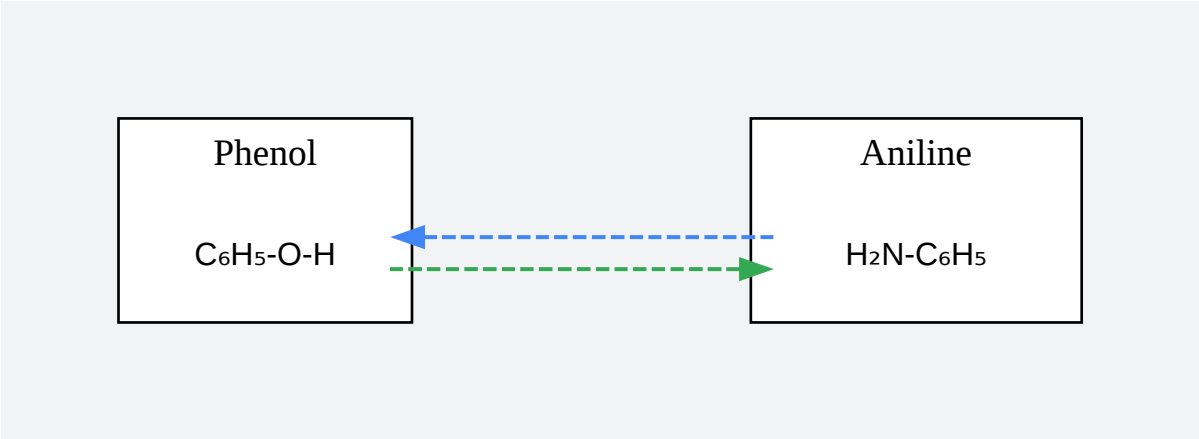
In the solid state and in concentrated solutions, aniline and phenol molecules self-assemble into well-defined supramolecular structures stabilized by a network of hydrogen bonds and π-π stacking interactions.

A primary structural motif identified through X-ray crystallography is a closed, cyclic hydrogen-bonded tetramer.[3] This "supramolecular synthon" consists of two aniline and two phenol molecules linked by alternating O-H···N and N-H···O bonds.



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Caption: Primary hydrogen bond interactions in the aniline-phenol complex.

These tetramer units can further assemble through π-π stacking of the phenol rings to form a stable octamer. This larger assembly is referred to as a Long-Range Synthon Aufbau Module (LSAM) and has been observed both in cocrystals and in solution via NMR experiments.[3]

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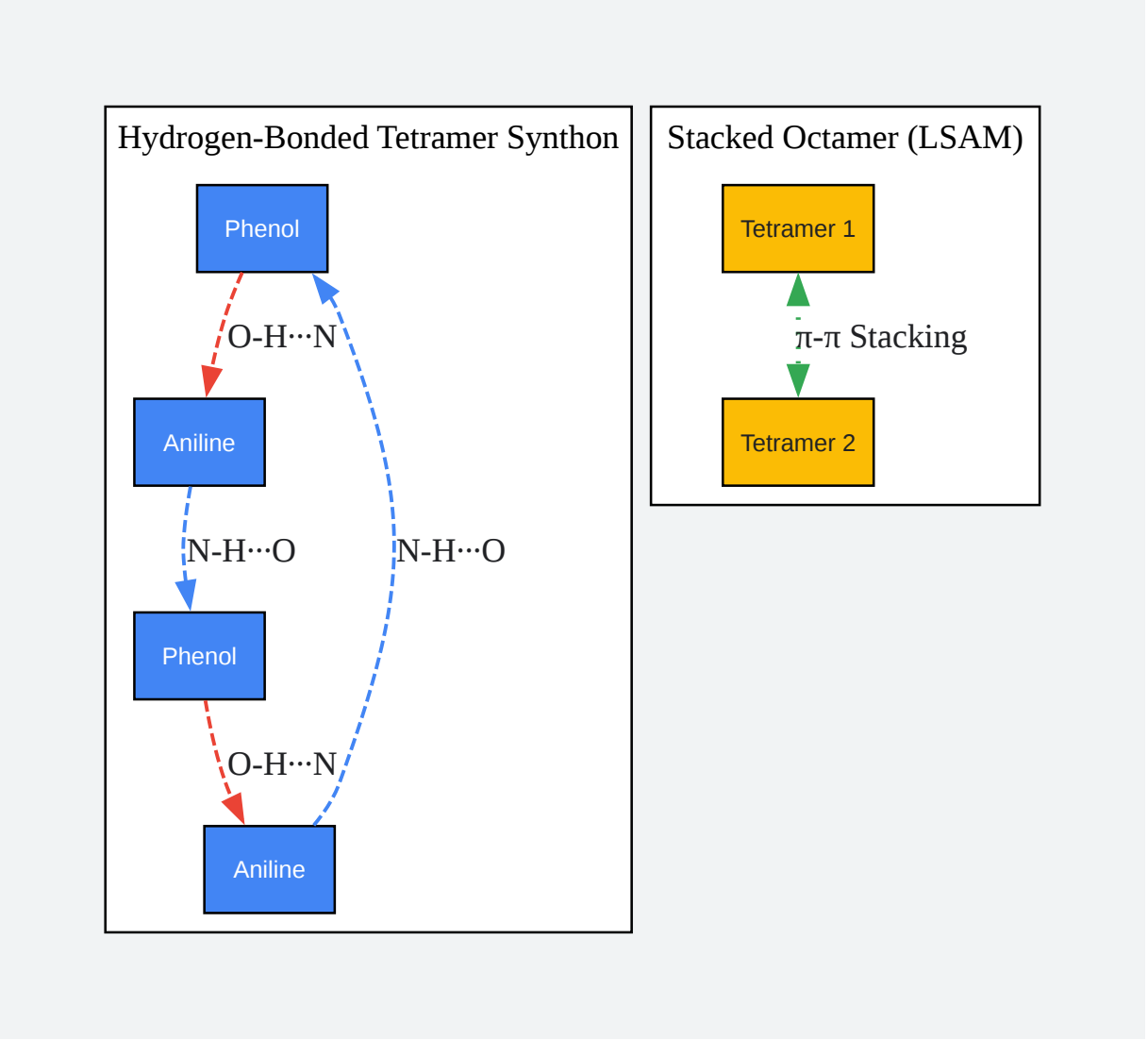

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Caption: Formation of a tetramer synthon and its stacking into an octamer.

Experimental Protocols

The characterization of aniline-phenol complexes relies on a combination of computational, spectroscopic, and crystallographic techniques.

Computational Modeling (DFT)

Density Functional Theory is used to calculate binding energies and optimize molecular geometries.

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- Software: Gaussian, ORCA, etc.
- Methodology:
  - Model Construction: Build the aniline-phenol complex in the desired orientation (e.g., O-H···N).
  - Level of Theory: Employ a suitable functional and basis set, such as B3LYP/6-311++G(d,p), which has been used in studies of similar systems.[9]
  - Geometry Optimization: Perform a full geometry optimization to find the lowest energy conformation of the complex.
  - Frequency Calculation: Conduct frequency calculations on the optimized structure to confirm it is a true minimum on the potential energy surface (no imaginary frequencies) and to obtain thermodynamic data.
  - Binding Energy Calculation: The hydrogen bond energy (E_HB) is calculated by subtracting the energies of the individual optimized monomers (phenol and aniline) from the energy of the optimized complex, correcting for basis set superposition error (BSSE) using the counterpoise method.
    - E_HB = E_complex - (E_phenol + E_aniline) + E_BSSE

Single-Crystal X-ray Diffraction

This technique provides definitive information on the solid-state structure, including bond lengths, angles, and packing arrangements.[10]

- Methodology:
  - Cocrystal Preparation: Cocrystals are typically prepared via methods like solvent drop grinding or slow evaporation from a solution containing equimolar amounts of aniline and phenol.[3] For instance, dissolving 3,4,5-trichlorophenol and a halogenated aniline in a 1:1 n-hexane-methanol mixture and allowing for slow evaporation can yield suitable single crystals.[3]
  - Crystal Mounting: A suitable single crystal is selected and mounted on a goniometer.

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- Data Collection: The crystal is cooled (e.g., to 100 K) and exposed to a monochromatic X-ray beam. Diffraction data (intensities and positions of reflections) are collected over a range of crystal orientations using a diffractometer (e.g., a Rigaku or Bruker model).[3][10]

- Structure Solution and Refinement: The collected diffraction pattern is used to solve the electron density map of the crystal, revealing the atomic positions. The structural model is then refined to achieve the best fit with the experimental data.[10]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is used to study the interactions and dynamics of the complex in solution.[3][11]

- Methodology:

  - Sample Preparation: The aniline-phenol cocrystal or a mixture of the two components is dissolved in a suitable deuterated solvent (e.g., $CDCl_3$) to the desired concentration.[3]

  - ^1H and ^{15}N NMR: Standard one-dimensional spectra are acquired. The chemical shifts of the -OH and -NH_2 protons are monitored; significant downfield shifts are indicative of hydrogen bond formation.[3]

  - Diffusion-Ordered Spectroscopy (DOSY): This 2D NMR experiment is performed to measure the diffusion coefficient of the molecular species in solution. The formation of larger aggregates (like tetramers or octamers) results in a slower diffusion rate compared to the monomers, allowing for the characterization of self-association.[3]

  - T_1 Inversion Recovery: This experiment measures the spin-lattice relaxation time (T_1). Changes in T_1 can provide information about molecular tumbling and intermolecular interactions, such as π-π stacking.[3]

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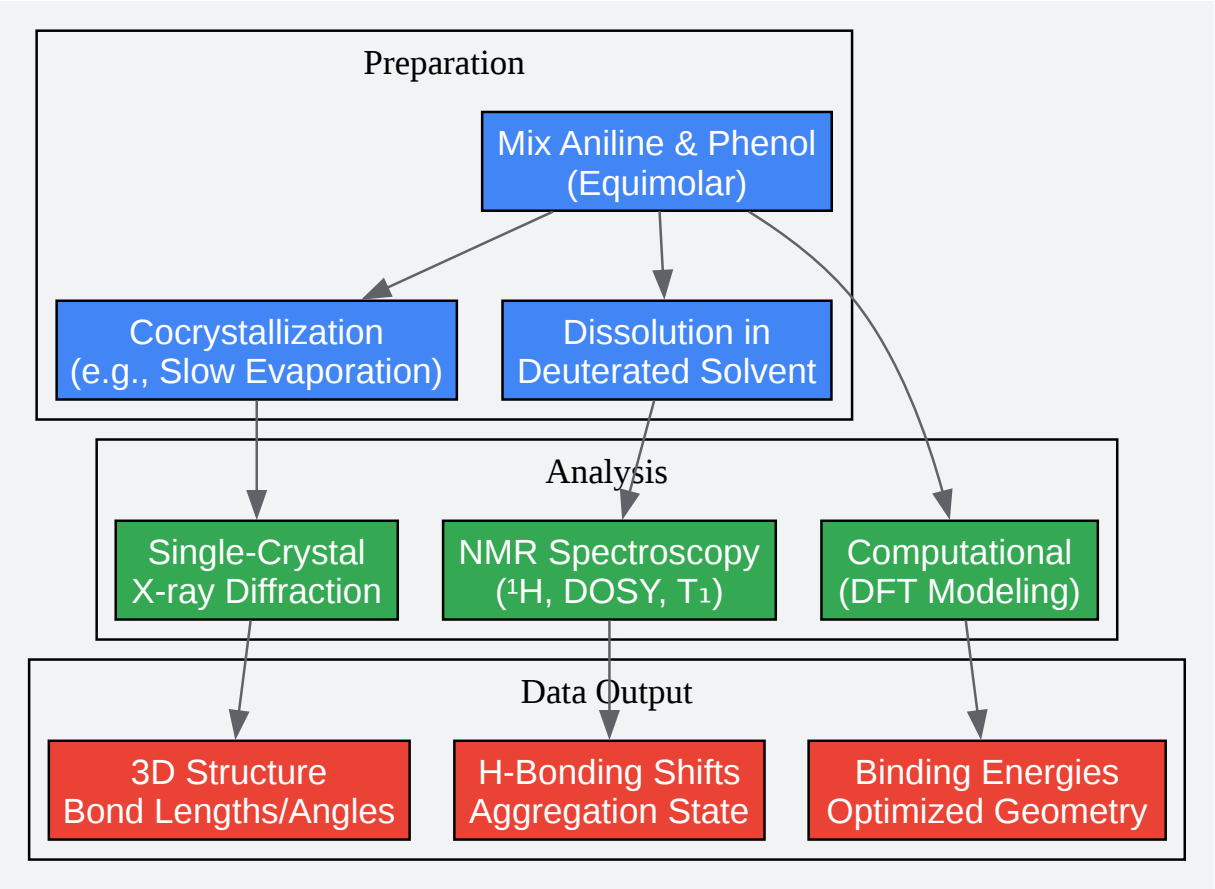

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Caption: General experimental workflow for studying aniline-phenol complexes.

Conclusion

The interaction between aniline and phenol is a powerful model system characterized by robust O-H···N and N-H···O hydrogen bonds. These interactions lead to the formation of predictable supramolecular structures, such as cyclic tetramers and stacked octamers. The combination of computational modeling, spectroscopy, and X-ray crystallography provides a comprehensive toolkit for the qualitative and quantitative analysis of these complexes. For researchers in drug development and materials science, understanding and manipulating these fundamental interactions is key to designing novel molecules and materials with tailored properties.

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